

2,5-Difluoro-3-nitropyridine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Difluoro-3-nitropyridine

Cat. No.: B574560

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,5-Difluoro-3-nitropyridine** (CAS No. 179558-82-8). The information is compiled from safety data sheets and general toxicological principles for related compounds to ensure a comprehensive understanding of the potential hazards and mitigation strategies.

Hazard Identification and Classification

2,5-Difluoro-3-nitropyridine is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available data for the compound and structurally similar nitropyridines, the following hazard classifications apply.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)[1]	Warning[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)[2]	Warning[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)[2]	Warning[2]
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)[2]	Warning[2]

Note: Data for some hazard statements are based on the closely related compound 2,6-Difluoro-3-nitropyridine as a conservative measure in the absence of specific data for the 2,5-difluoro isomer.

Physicochemical Properties

Understanding the physical and chemical properties of **2,5-Difluoro-3-nitropyridine** is crucial for safe handling and storage.

Table 2: Physicochemical Data

Property	Value	Source
CAS Number	179558-82-8	[1]
Molecular Formula	C5H2F2N2O2	[1]
Physical Form	Liquid	[1]
Purity	~97%	[1]
Storage Temperature	2-8°C under inert atmosphere	[1]

Safe Handling and Storage

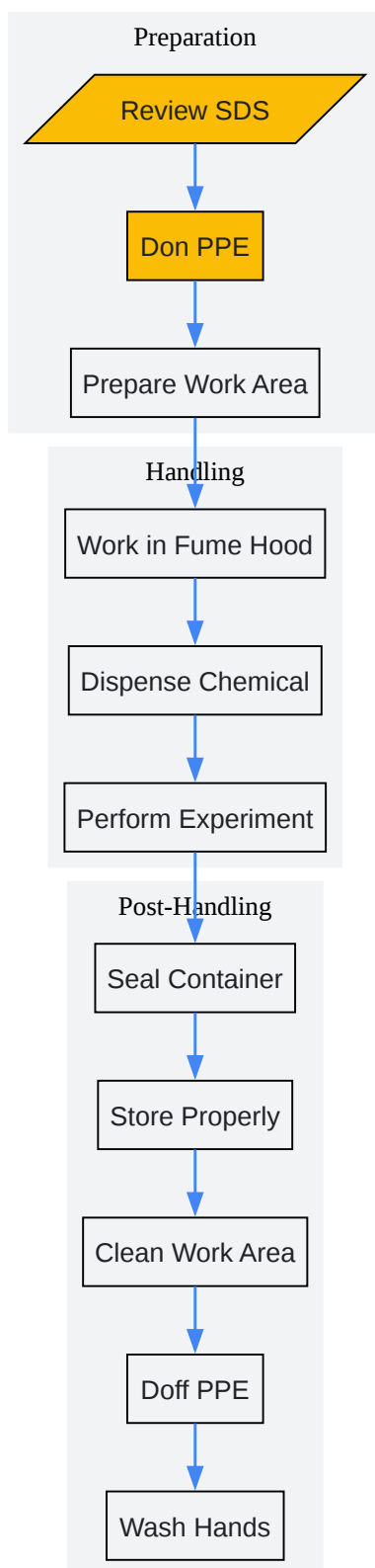
Adherence to proper handling and storage protocols is essential to minimize risk.

Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Personal Contact: Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[3\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[\[1\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.



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Caption: Standard workflow for handling **2,5-Difluoro-3-nitropyridine**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this compound.

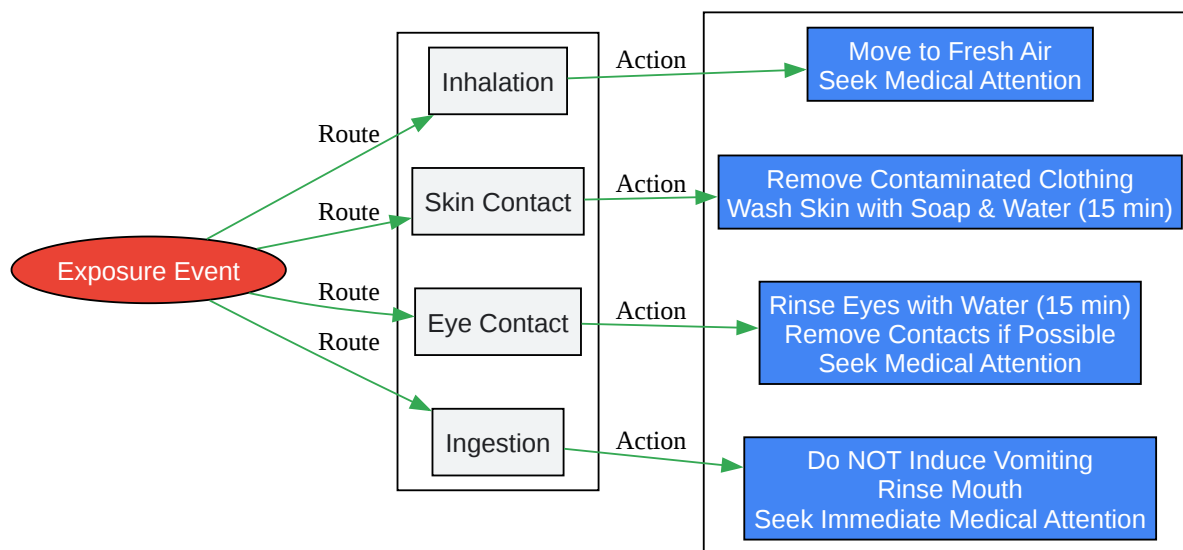
Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or face shield.	Protects against splashes and vapors causing serious eye irritation.
Skin	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.	Prevents skin contact which can cause irritation.
Respiratory	Use in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Protects against inhalation of vapors which may cause respiratory tract irritation.

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.



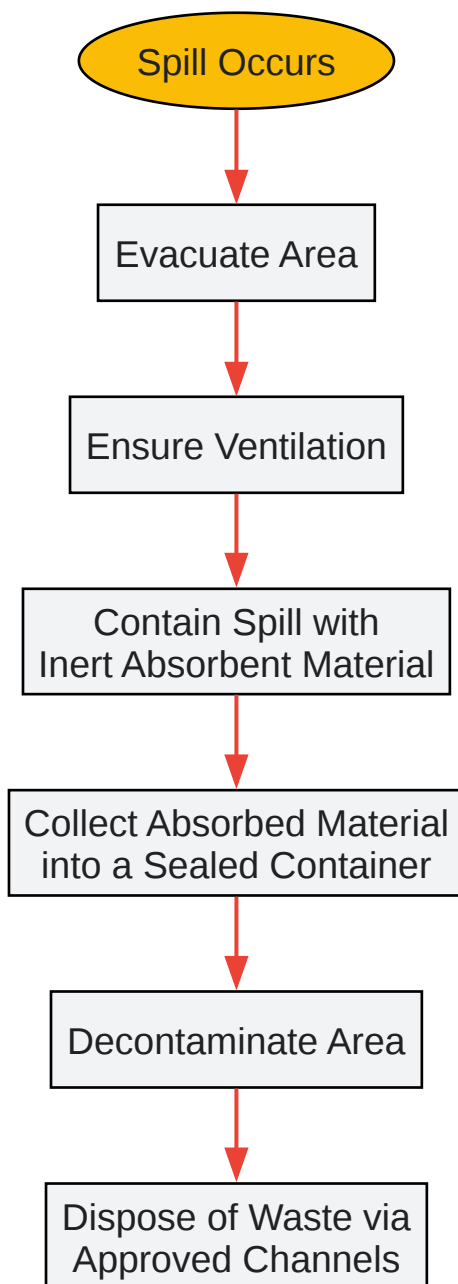
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Caption: First aid response flowchart for exposure incidents.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Spill and Leak Procedures

In the event of a spill, follow these steps while wearing appropriate PPE.



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Caption: Logical workflow for responding to a chemical spill.

- Ensure Safety: Evacuate non-essential personnel and ensure adequate ventilation. Remove all sources of ignition.

- **Containment:** Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- **Collection:** Carefully collect the absorbed material and place it into a suitable, sealed container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of the waste material in accordance with local, state, and federal regulations.

Toxicological Information and Experimental Protocols

While specific toxicological studies for **2,5-Difluoro-3-nitropyridine** are not readily available in the public domain, its hazard classification indicates potential for acute toxicity, skin and eye irritation, and respiratory irritation. The evaluation of these endpoints for a novel chemical would typically follow standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.

General Experimental Protocols

The following are brief descriptions of the standard experimental protocols used to determine the hazard classifications listed above.

- **Acute Oral Toxicity (OECD 420, 423, or 425):** These guidelines describe methods to assess the short-term toxic effects of a substance after oral administration.^{[4][5][6]} The "Fixed Dose Procedure" (OECD 420), for example, involves administering the substance at one of several fixed dose levels to a small number of animals.^[6] Observations of toxic effects and mortality are made over a period, typically 14 days, to determine the dose that causes evident toxicity but not mortality.^[6] This allows for classification into GHS categories without needing to determine a precise LD50 value, thus reducing animal use.^[4]
- **In Vitro Skin Irritation (OECD 439):** This test uses a reconstructed human epidermis (RhE) model to assess skin irritation potential, avoiding the use of live animals.^{[7][8][9]} The test chemical is applied topically to the tissue model for a defined period (e.g., 60 minutes).^[10]

The viability of the tissue is then measured, typically using an MTT assay.[11] A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[8][9]

- Acute Eye Irritation/Corrosion (OECD 405): This guideline traditionally uses albino rabbits to assess the potential of a substance to cause eye irritation or damage.[12][13][14] A single dose of the substance is applied to one eye of the animal, with the other eye serving as a control.[14] Lesions of the cornea, iris, and conjunctiva are scored at specific intervals (e.g., 1, 24, 48, and 72 hours) to determine the extent and reversibility of any damage.[14][15] There is a strong emphasis on using a weight-of-the-evidence approach, including in vitro data, to avoid in vivo testing where possible.[12]

Disclaimer: This document is intended as a guide for trained professionals and is not a substitute for a thorough review of the Safety Data Sheet (SDS) and institutional safety protocols. All handling of this chemical should be performed in a controlled laboratory setting by qualified individuals.

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